

Structural Characterization of Anti-CCL2-SPDB-DM4: A Technical Guide

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Compound of Interest

Compound Name: Anti-CCL2 (Carlumab)-SPDB-DM4

Cat. No.: B15607475

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structural characterization of the antibody-drug conjugate (ADC) Anti-CCL2-SPDB-DM4. This document details the essential components of the ADC, outlines key analytical methodologies for its characterization, and presents representative data in a structured format.

Introduction to Anti-CCL2-SPDB-DM4

Anti-CCL2-SPDB-DM4 is a novel antibody-drug conjugate designed for targeted cancer therapy. It is composed of three key components:

- A monoclonal antibody (mAb): Carlumab (CNTO 888), a human IgG1κ monoclonal antibody that specifically targets the human C-C motif chemokine ligand 2 (CCL2). CCL2 is implicated in the pathogenesis of various inflammatory diseases and certain cancers.
- A linker: SPDB (N-succinimidyl-4-(2-pyridyldithio)butanoate), a cleavable disulfide linker. This linker is designed to be stable in circulation and release the cytotoxic payload within the reducing environment of the target cell.

- A cytotoxic payload: DM4, a potent maytansinoid tubulin inhibitor. Upon release, DM4 disrupts microtubule dynamics, leading to cell cycle arrest and apoptosis.

The targeted delivery of DM4 to CCL2-expressing cells aims to enhance the therapeutic window by maximizing efficacy at the tumor site while minimizing systemic toxicity.

Core Structural Components

A thorough understanding of each component is critical for the overall characterization of the ADC.

The Antibody: Carlumab (Anti-CCL2)

Carlumab is a human monoclonal antibody that binds with high affinity to human CCL2, neutralizing its activity by blocking its interaction with its receptor, CCR2.

Property	Description
Target	C-C motif chemokine ligand 2 (CCL2) / Monocyte Chemoattractant Protein-1 (MCP-1)
Antibody Type	Human IgG1κ
Mechanism of Action	Blocks the interaction of CCL2 with its receptor CCR2, inhibiting downstream signaling.
Approx. Molecular Weight	~150 kDa

The Linker: SPDB

The SPDB linker is a critical element that connects the antibody to the cytotoxic payload. Its disulfide bond is key to the ADC's mechanism of action.

Property	Description
Full Name	N-succinimidyl-4-(2-pyridyldithio)butanoate
Linker Type	Cleavable (Disulfide-based)
Cleavage Mechanism	Reduction of the disulfide bond in the intracellular environment (e.g., by glutathione).
Attachment Chemistry	The N-hydroxysuccinimide (NHS) ester of SPDB reacts with primary amines (e.g., lysine residues) on the antibody surface. The pyridyldithio group reacts with a thiol on the payload.

The Payload: DM4

DM4 is a highly potent cytotoxic agent that ultimately induces cell death in the target cancer cells.

Property	Description
Class	Maytansinoid
Mechanism of Action	Inhibits tubulin polymerization, leading to mitotic arrest and apoptosis.
Molecular Formula	C ₃₈ H ₅₄ ClN ₃ O ₁₀ S
Approx. Molecular Weight	~780.4 Da

Quantitative Structural Characterization

The following tables summarize the key quantitative attributes of Anti-CCL2-SPDB-DM4. The data presented here is representative and intended for illustrative purposes.

Table 1: Molecular Weight and Drug-to-Antibody Ratio (DAR)

Parameter	Method	Representative Value
Average Molecular Weight	SEC-MALS	~153-156 kDa (depending on DAR)
Average Drug-to-Antibody Ratio (DAR)	HIC-UV/Vis, RP-HPLC, Mass Spectrometry	3.5 - 4.0
DAR Distribution	HIC-UV/Vis, Mass Spectrometry	A heterogeneous mixture of species with 0 to 8 drugs per antibody.

Table 2: Purity and Aggregation

Parameter	Method	Representative Value
Purity (Monomer Content)	Size Exclusion Chromatography (SEC)	>95%
High Molecular Weight Species (Aggregates)	Size Exclusion Chromatography (SEC)	<5%
Low Molecular Weight Species (Fragments)	Size Exclusion Chromatography (SEC)	<1%

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible characterization of Anti-CCL2-SPDB-DM4.

Determination of Drug-to-Antibody Ratio (DAR) by Hydrophobic Interaction Chromatography (HIC)

HIC separates ADC species based on the hydrophobicity conferred by the conjugated drug-linker.

- Instrumentation: A biocompatible HPLC system with a UV/Vis detector.
- Column: A HIC column (e.g., Butyl-NPR, TSKgel Phenyl-5PW).

- Mobile Phase A: 25 mM Sodium Phosphate, 1.5 M Ammonium Sulfate, pH 6.95.
- Mobile Phase B: 25 mM Sodium Phosphate, 25% Isopropanol, pH 6.95.
- Gradient: A linear gradient from 0% to 100% Mobile Phase B over 30-40 minutes.
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV absorbance at 280 nm (for the antibody) and a wavelength specific to the payload if applicable.
- Data Analysis: The peak area for each species (DAR0, DAR2, DAR4, etc.) is integrated. The average DAR is calculated using the following formula: $\text{Average DAR} = \frac{\sum(\% \text{ Peak Area of each species} * \text{DAR of that species})}{100}$

Analysis of Purity and Aggregation by Size Exclusion Chromatography (SEC)

SEC separates molecules based on their hydrodynamic radius, allowing for the quantification of monomers, aggregates, and fragments.

- Instrumentation: An HPLC or UHPLC system with a UV detector.
- Column: An SEC column suitable for monoclonal antibodies (e.g., TSKgel G3000SWxl).
- Mobile Phase: 100 mM Sodium Phosphate, 150 mM Sodium Chloride, pH 6.8.
- Flow Rate: 0.5 - 1.0 mL/min.
- Temperature: Ambient or controlled at 25°C.
- Detection: UV absorbance at 280 nm.
- Data Analysis: The peak areas for the monomer, high molecular weight species (aggregates), and low molecular weight species (fragments) are integrated to determine their relative percentages.

Intact Mass Analysis and DAR Confirmation by Mass Spectrometry (MS)

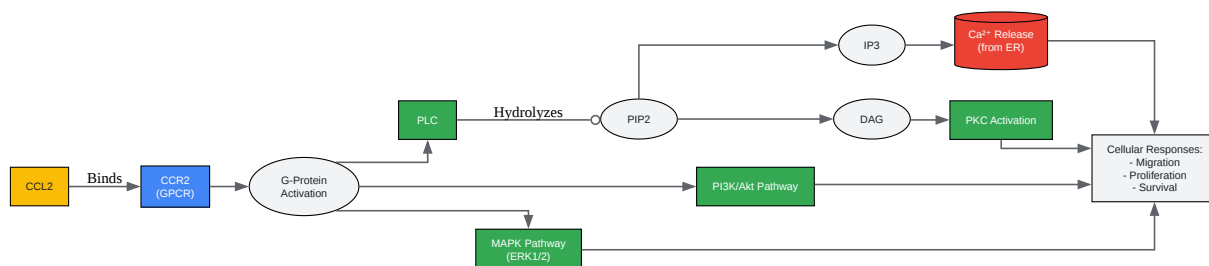
LC-MS provides a precise measurement of the molecular weight of the intact ADC and its different drug-loaded forms.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled to an LC system.
- Column: A reversed-phase column suitable for large proteins (e.g., a C4 or C8 column).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A shallow gradient from approximately 20% to 60% Mobile Phase B over 20-30 minutes.
- Mass Spectrometer Mode: Positive ion, electrospray ionization (ESI).
- Data Analysis: The raw mass spectra are deconvoluted to obtain the zero-charge masses of the different ADC species. The relative intensities of these species can be used to calculate the average DAR.

Visualizations

CCL2 Signaling Pathway

The binding of CCL2 to its receptor CCR2 initiates a cascade of intracellular signaling events that promote cell migration, survival, and proliferation.

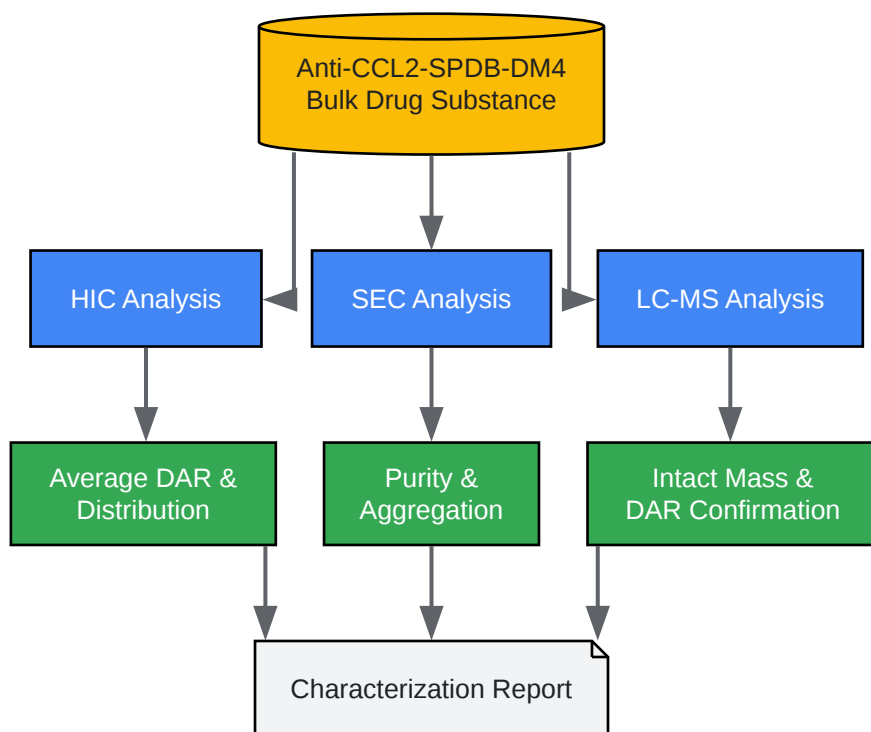


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Caption: Simplified CCL2-CCR2 signaling cascade.

Experimental Workflow for ADC Characterization

A logical workflow is essential for the comprehensive structural characterization of an ADC.

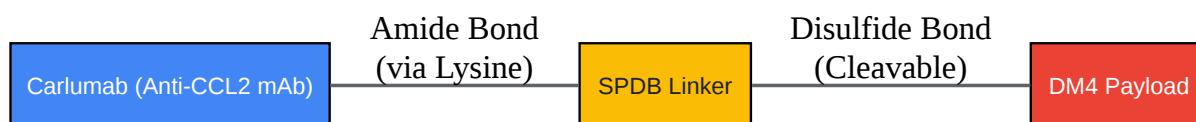


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Caption: Workflow for ADC structural characterization.

Logical Relationship of Anti-CCL2-SPDB-DM4 Components

This diagram illustrates the covalent linkages between the three main components of the ADC.



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Caption: Covalent structure of Anti-CCL2-SPDB-DM4.

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